

Proper Disposal Procedures for Trimethoxymethane

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Compound of Interest

Compound Name: Trimethoxymethane

Cat. No.: B044869

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This document provides essential safety and logistical information for the proper handling and disposal of **trimethoxymethane** (also known as methyl orthoformate). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Immediate Safety and Hazard Information

Trimethoxymethane is a highly flammable liquid and vapor that can cause serious eye irritation and respiratory irritation.[1][2] It is also sensitive to moisture.[3][4] Adherence to safety protocols is critical to prevent accidents.

Key Hazards:

- **Physical Hazards:** Highly flammable liquid and vapor.[1] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[5] Containers may explode when heated.[5]
- **Health Hazards:** Causes serious eye irritation.[1][2] May cause respiratory irritation.[1] It is a skin irritant.[6]
- **Environmental Hazards:** Discharge into the environment must be avoided.[1][3]

Quantitative Data Summary

The following table summarizes key quantitative safety and physical data for **trimethoxymethane**.

Property	Value	Citations
UN Number	3272	[3][7]
Flash Point	13 °C (55.4 °F) - closed cup	[8][9]
Autoignition Temperature	255 °C (491 °F)	[5]
Explosion Limits	Lower: 1.4% Upper: 44.6%	[5]
Boiling Point	101-102 °C	[6][9]
Density	0.97 g/mL at 25 °C	[6][9]
Toxicity (Oral, Rabbit)	LD50: 3130 mg/kg	[3]
Toxicity to Fish	LC50 (Golden orfe): 412 mg/l - 48 h	[3]
Occupational Exposure	Initial Threshold Screening Level (ITSL): 800 µg/m ³ (annual avg.)	[3]

Procedural Guidance: From Handling to Disposal

This section provides step-by-step guidance for safe handling, spill management, and final disposal of **trimethoxymethane**.

- Engineering Controls: Use only outdoors or in a well-ventilated area.[1] Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[10]
 - Skin Protection: Handle with impervious gloves.[10] Wear flame-retardant antistatic protective clothing.[10]

- Respiratory Protection: If ventilation is inadequate, use an approved respirator.[10]
- Safe Handling Practices:
 - Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1]
 - Ground and bond containers and receiving equipment to prevent static electricity buildup.
[1][7]
 - Avoid breathing vapors, mist, or gas.[1][3]
 - Avoid contact with skin and eyes.[3]
 - Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][5] The substance is moisture-sensitive.[3]
 - Wash hands thoroughly after handling.[1]

In the event of a spill, follow these steps immediately:

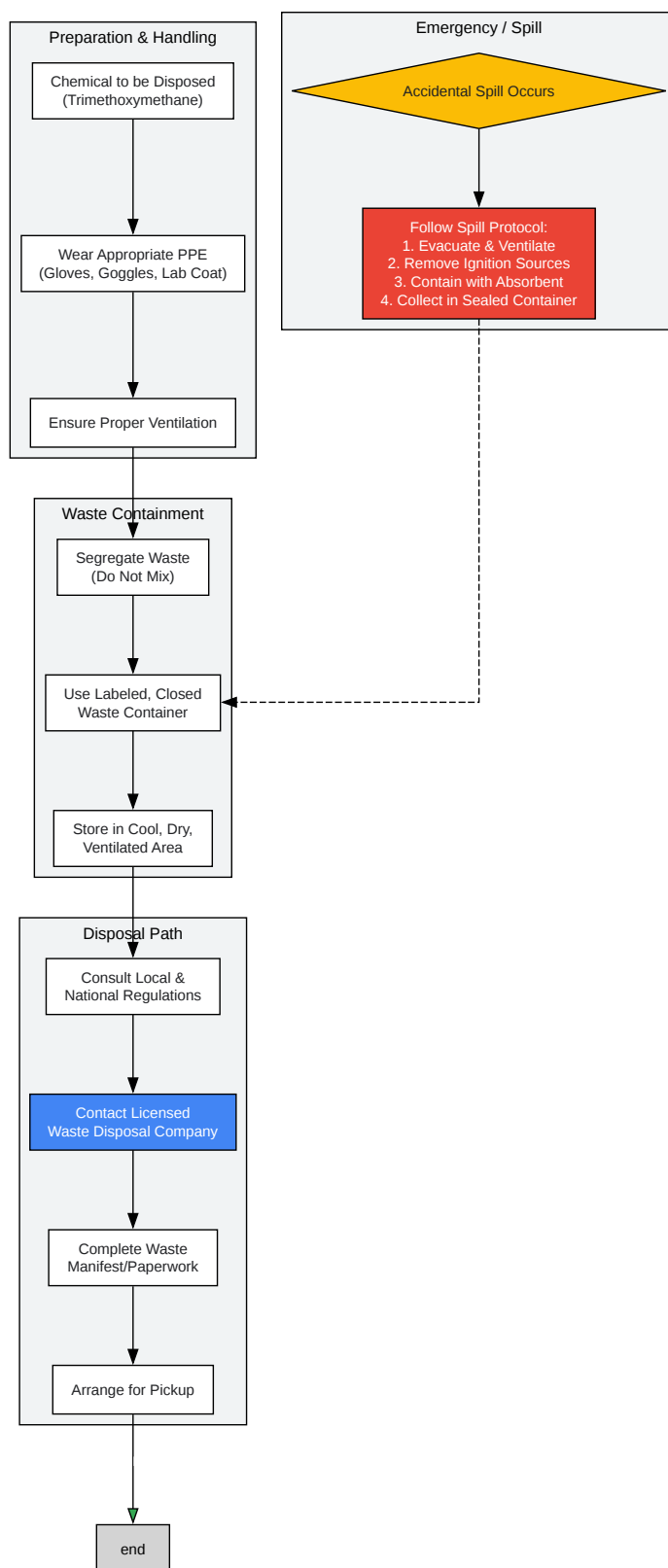
- Evacuate: Evacuate personnel to a safe area.[3][10]
- Remove Ignition Sources: Remove all sources of ignition from the area.[3][5]
- Ensure Ventilation: Ensure adequate ventilation is available.[3][10]
- Prevent Spread: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[1][3]
- Contain Spill: Cover the spill with a non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[2][3]
- Collect Waste: Collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal according to local regulations.[4][5]

The primary method for the disposal of **trimethoxymethane** is through a licensed professional waste disposal service.

- Do Not Dispose in Drains or as Regular Trash: **Trimethoxymethane** should not be released into the environment or disposed of in the sanitary sewer.[\[2\]](#)[\[3\]](#)
- Use Original or Approved Containers: Leave the chemical waste in its original container if possible.[\[1\]](#)[\[3\]](#) If not, use a clearly labeled, approved waste container.
- Avoid Mixing Waste: Do not mix **trimethoxymethane** waste with other chemicals.[\[1\]](#)[\[3\]](#)
- Labeling: Ensure the waste container is clearly and accurately labeled with its contents.
- Storage of Waste: Store waste containers in a cool, dry, and well-ventilated area, away from ignition sources, pending collection. Store locked up.[\[1\]](#)[\[5\]](#)
- Professional Disposal: Arrange for the disposal of surplus and non-recyclable solutions through a licensed disposal company.[\[3\]](#) The waste must be disposed of in accordance with all applicable national and local regulations.[\[1\]](#)[\[3\]](#)
- Contaminated Packaging: Dispose of contaminated packaging and uncleaned containers as unused product.[\[3\]](#)

Trimethoxymethane Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **trimethoxymethane**.



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- To cite this document: BenchChem. [Proper Disposal Procedures for Trimethoxymethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044869#trimethoxymethane-proper-disposal-procedures]

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